

Navigating the Voids: A Technical Guide to 3-Chloro-2,3-dimethylpentane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-2,3-dimethylpentane

Cat. No.: B12644990

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Chloro-2,3-dimethylpentane is a tertiary alkyl halide, a class of organic compounds recognized for their specific reactivity patterns, particularly in nucleophilic substitution and elimination reactions. Its structure, featuring a chlorine atom attached to a tertiary carbon, dictates its chemical behavior, making it a subject of interest in synthetic organic chemistry. This guide provides a comprehensive overview of the available safety data, handling procedures, and physicochemical properties of **3-Chloro-2,3-dimethylpentane**. It is important to note that while a wealth of information exists for analogous compounds, specific experimental and toxicological data for **3-Chloro-2,3-dimethylpentane** is notably scarce in publicly accessible literature. This document, therefore, synthesizes the available information and extrapolates best practices from closely related structures.

Safety Data and Handling: An Analysis of Analogous Compounds

A specific Safety Data Sheet (SDS) for **3-Chloro-2,3-dimethylpentane** is not readily available. Therefore, a conservative approach to safety and handling is imperative, drawing guidance from the SDS of similar tertiary alkyl halides such as 3-chloro-3-methylpentane and other chlorinated alkanes.

Hazard Identification and GHS Classification (Inferred)

Based on analogous compounds, **3-Chloro-2,3-dimethylpentane** is anticipated to be a flammable liquid.^[1] Potential hazards include:

- Physical Hazards: Highly flammable liquid and vapor.^[1]
- Health Hazards: May cause skin and eye irritation.^[1] May be harmful if swallowed or inhaled, potentially causing respiratory irritation.
- Environmental Hazards: Data not available.

Recommended Personal Protective Equipment (PPE)

A robust PPE regimen is crucial when handling **3-Chloro-2,3-dimethylpentane**:

- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) should be worn.
- Skin and Body Protection: A lab coat or chemical-resistant apron is necessary. For larger quantities or in case of potential splashes, chemical-resistant coveralls are recommended.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate organic vapor cartridge should be used.

First Aid Measures (Recommended)

- After Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- After Skin Contact: Immediately remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

to do. Continue rinsing. Seek immediate medical attention.

- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Storage and Handling

- Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources.
- Ground and bond containers when transferring material to prevent static electricity buildup.
- Use non-sparking tools.
- Avoid contact with skin, eyes, and clothing.
- Avoid breathing vapors or mist.

Physicochemical Properties

The following table summarizes the known physical and chemical properties of **3-Chloro-2,3-dimethylpentane**.

| Property | Value | Source |
|-------------------|-------------------------|---------|
| CAS Number | 595-38-0 | PubChem |
| Molecular Formula | C7H15Cl | PubChem |
| Molecular Weight | 134.65 g/mol | PubChem |
| Boiling Point | 133.2 °C at 760 mmHg | ChemSrc |
| Flash Point | 29.7 °C | ChemSrc |
| Density | 0.863 g/cm ³ | ChemSrc |

Reactivity Profile

As a tertiary alkyl halide, **3-Chloro-2,3-dimethylpentane**'s reactivity is characterized by its propensity to undergo SN1 and E1 reactions due to the stability of the tertiary carbocation intermediate that is formed upon dissociation of the chloride ion.

Nucleophilic Substitution (SN1)

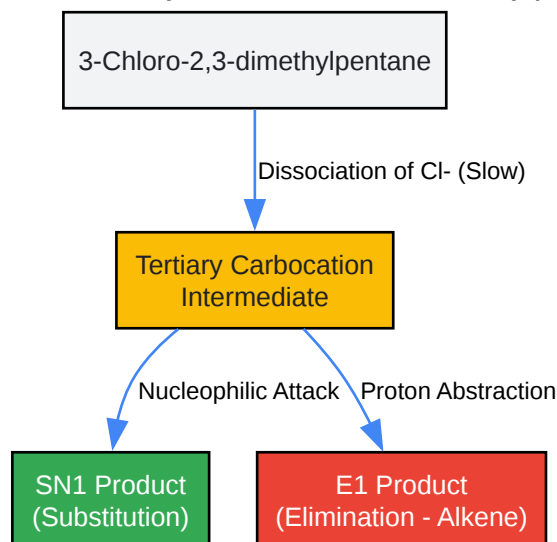
In the presence of a weak nucleophile and a polar protic solvent (e.g., ethanol, water), **3-Chloro-2,3-dimethylpentane** is expected to undergo a solvolysis reaction via an SN1 mechanism. The reaction proceeds through a planar carbocation intermediate, which can be attacked by the nucleophile from either face, leading to a racemic or nearly racemic mixture of products if the carbon center is chiral.

Elimination (E1)

Concurrent with SN1 reactions, E1 elimination is also a likely pathway, especially in the presence of a weak base and heat. The formation of the tertiary carbocation is the rate-determining step, followed by the removal of a proton from an adjacent carbon by the base (or solvent acting as a base) to form an alkene. According to Zaitsev's rule, the major alkene product will be the most substituted (and therefore most stable) one.

The logical workflow for the reactivity of **3-Chloro-2,3-dimethylpentane** is depicted in the following diagram:

General Reactivity of 3-Chloro-2,3-dimethylpentane



[Click to download full resolution via product page](#)

Caption: Reactivity pathways of **3-Chloro-2,3-dimethylpentane**.

Experimental Protocols and Further Research

A significant gap exists in the scientific literature regarding detailed experimental protocols for the synthesis of **3-Chloro-2,3-dimethylpentane**, as well as studies on its specific reaction kinetics, and toxicological profile. No quantitative data such as LD50 or LC50 values, nor any information on its biological effects or signaling pathways, could be identified in the public domain.

This lack of data underscores the need for further research to fully characterize this compound. Researchers working with **3-Chloro-2,3-dimethylpentane** are strongly encouraged to conduct thorough risk assessments and to handle the substance with the utmost caution, assuming it to be hazardous until proven otherwise.

Conclusion

3-Chloro-2,3-dimethylpentane is a tertiary alkyl halide with potential applications in organic synthesis. While its physicochemical properties are partially documented, a comprehensive understanding of its safety profile and reactivity is hampered by a lack of specific experimental data. The information provided in this guide, largely inferred from analogous compounds, should be used to inform safe handling practices. The clear need for further investigation into the toxicological and reactive properties of this compound presents an opportunity for future research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. dept.harpercollege.edu [dept.harpercollege.edu]

- To cite this document: BenchChem. [Navigating the Voids: A Technical Guide to 3-Chloro-2,3-dimethylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12644990#3-chloro-2-3-dimethylpentane-safety-data-sheet-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com